

16,17-Dihydroapovincamine CAS number and molecular formula

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Compound of Interest

Compound Name: 16,17-Dihydroapovincamine

Cat. No.: B1436113

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Technical Guide: 16,17-Dihydroapovincamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

16,17-Dihydroapovincamine is a chemical compound closely related to the vinca alkaloids, a class of compounds known for their pharmacological activities. It is primarily recognized as an impurity and a derivative of apovincamine, which itself is a derivative of vincamine. Vincamine and its semi-synthetic analog, vinpocetine, are known for their vasodilating and nootropic effects, primarily used in the management of cerebrovascular disorders.^{[1][2][3]} This guide provides a summary of the available technical data for **16,17-Dihydroapovincamine**.

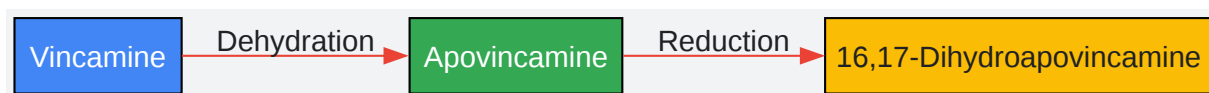
Chemical and Physical Properties

The fundamental chemical and physical properties of **16,17-Dihydroapovincamine** are summarized below. This data is essential for its identification and characterization in a laboratory setting.

Property	Value	Source
CAS Number	57130-30-0	ChemicalBook
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂	ChemicalBook
Molecular Weight	338.44 g/mol	ChemicalBook

Relationship to Vincamine and Apovincamine

16,17-Dihydroapovincamine is structurally related to apovincamine, which is formed from the dehydration of vincamine. The "dihydro" prefix indicates the addition of two hydrogen atoms to the apovincamine structure, saturating a double bond. This structural relationship is crucial for understanding its potential, albeit uncharacterized, pharmacological profile in the context of its parent compounds.



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Caption: Chemical relationship between Vincamine, Apovincamine, and **16,17-Dihydroapovincamine**.

Pharmacological Context: Apovincamine Derivatives

While specific pharmacological data for **16,17-Dihydroapovincamine** is not readily available in published literature, the activities of its parent compounds and related derivatives offer a predictive context. Vincamine and its derivatives, such as vinpocetine (the ethyl ester of apovincaminic acid), have been studied for their effects on cerebral blood flow and neuroprotection.^{[1][3]}

The proposed mechanisms of action for related vinca alkaloids include:

- Vasodilation: Improving blood flow in the brain.^[1]

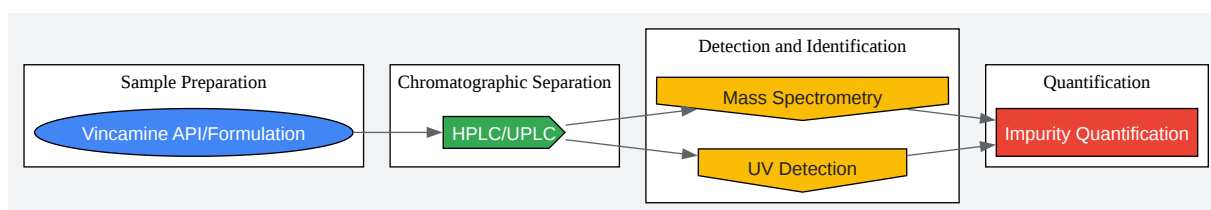
- Neuroprotection: Exhibiting protective effects on neural tissues.[3]
- Anti-inflammatory activity: Demonstrating potential to reduce inflammation.[4]

It is plausible that **16,17-Dihydroapovincamine** may share some of these properties, but dedicated research is required to confirm any biological activity.

Experimental Protocols

Detailed experimental protocols specifically for the synthesis or biological evaluation of **16,17-Dihydroapovincamine** are not extensively documented in publicly accessible scientific literature. As it is primarily classified as an impurity of vincamine, its characterization would typically be part of the analytical method validation for vincamine drug products.

A general workflow for the analysis of such an impurity would involve:



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Caption: General workflow for the analysis of impurities in a drug substance like Vincamine.

Signaling Pathways

There is currently no available research detailing the specific signaling pathways modulated by **16,17-Dihydroapovincamine**. Research on related compounds like vinpocetine has suggested interactions with various cellular targets, including phosphodiesterases (PDEs), which could influence downstream signaling cascades.[3][4] However, without direct experimental evidence, any depiction of a signaling pathway for **16,17-Dihydroapovincamine** would be purely speculative.

Conclusion

16,17-Dihydroapovincamine is a known derivative of apovincamine and an impurity of vincamine. While its basic chemical properties are defined, a significant gap exists in the scientific literature regarding its specific biological activities, mechanism of action, and detailed experimental protocols. Future research is necessary to elucidate the pharmacological profile of this compound and determine if it shares the therapeutic potential of its parent vinca alkaloids. For professionals in drug development, its primary relevance is currently as a reference standard for the quality control of vincamine-based pharmaceutical products.

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